

Physicochemical Characteristics of L-Menthyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: *L-Menthyl acetate*

CAS No.: 89-48-5

Cat. No.: B1212664

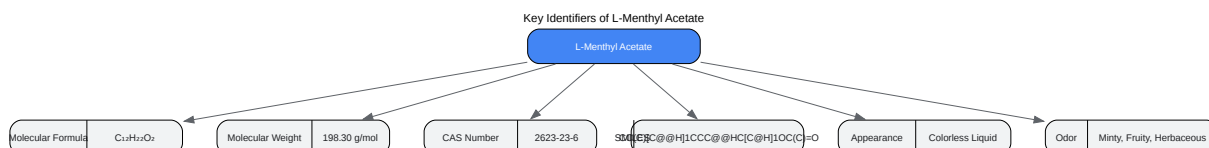
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Introduction

L-Menthyl acetate (CAS No: 2623-23-6) is the acetate ester of L-menthol, a naturally occurring monoterpene found prominently in peppermint oil and other mint species.[1][2] It is widely recognized for its characteristic fresh, minty, and fruity aroma.[2] This versatile compound sees extensive use in the flavor and fragrance industries, imparting a refreshing taste and scent to a variety of products, including cosmetics, personal care items, and foodstuffs.[3] Furthermore, in the pharmaceutical sector, **L-Menthyl acetate** is explored as a penetration enhancer to improve the dermal absorption of various drugs.[2] This guide provides an in-depth overview of the core physicochemical characteristics of **L-Menthyl acetate**, supported by experimental protocols for their determination, aimed at researchers, scientists, and professionals in drug development.

General Properties

L-Menthyl acetate is a colorless liquid at room temperature with a distinct mint-like odor.[4] Its fundamental identifiers are crucial for its characterization and are summarized below.



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A diagram summarizing the key identifiers for **L-Menthyl Acetate**.

Table 1: General and Identifier Properties of **L-Menthyl Acetate**

Property	Value	References
IUPAC Name	[(1R,2S,5R)-5-methyl-2-propan-2-ylcyclohexyl] acetate	[3]
Synonyms	(-)-Menthyl acetate, l-Menthol acetate	[3]
CAS Number	2623-23-6	[3]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[2][3]
Molecular Weight	198.30 g/mol	[3]
Appearance	Colorless liquid	[4][5]
Odor	Mentholic, minty, herbal, fruity	[2]

Physical and Chemical Constants

The quantitative physicochemical properties of **L-Menthyl acetate** are critical for its application in various fields. These constants are summarized in the table below.

Table 2: Physicochemical Data for **L-Menthyl Acetate**

Property	Value	Conditions	References
Boiling Point	227 - 230 °C	760 mm Hg	[2][5][6]
Melting Point	< 25 °C	-	[2]
Density	0.92 g/mL	at 25 °C	
0.919 - 0.928 g/mL	at 20 °C	[5][6]	
Refractive Index (n _D)	1.447	at 20 °C	[2]
1.445 - 1.448	at 20 °C	[5]	
Specific Optical Rotation ([α] _D)	-73°	at 20 °C, neat	
-79.42°	at 20 °C	[6]	
-81°	at 20 °C, c=8 in Benzene	[2]	
Solubility in Water	23.2 mg/L	at 20 °C	[2]
Slightly soluble / Insoluble	-	[1][4][6][7]	
Solubility in Organic Solvents	Miscible / Soluble	Alcohol, Ether	[1][4][6][7]
Flash Point	92 °C	Closed Cup	[7]
Vapor Pressure	0.071 mmHg	at 25 °C (est.)	[5]

Spectral Data

Spectroscopic data is fundamental for the structural confirmation and purity assessment of **L-Menthyl acetate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra provide detailed information about the molecular structure, confirming the arrangement of protons and carbon atoms.[3][6]

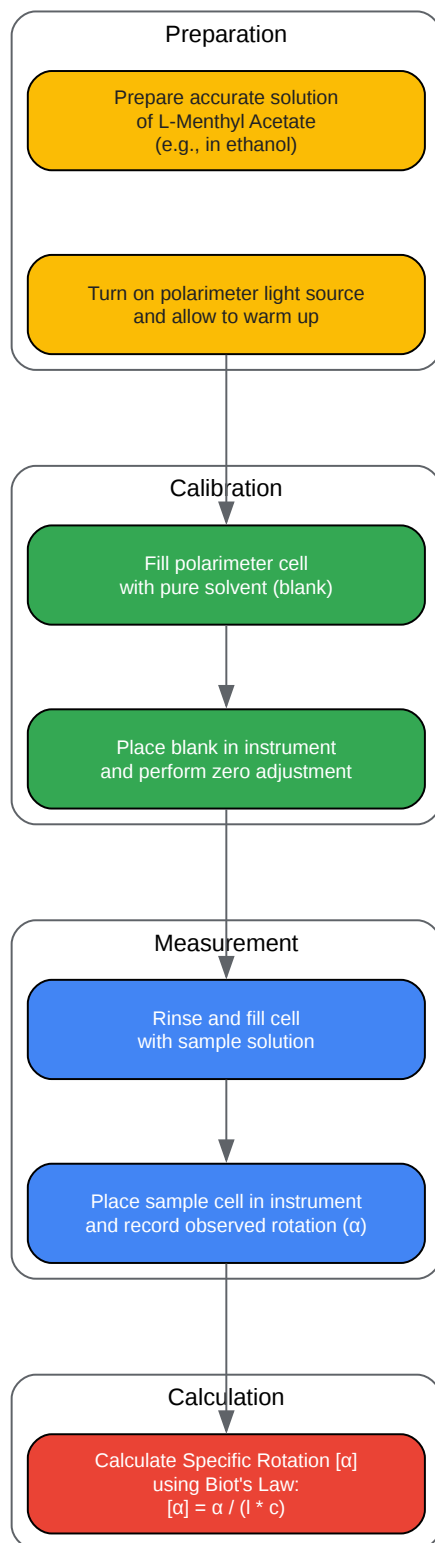
- Infrared (IR) Spectroscopy: The IR spectrum of **L-Menthyl acetate** shows characteristic absorption bands corresponding to its functional groups, notably a strong C=O stretching vibration for the ester group.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Mass Spectrometry (MS): Mass spectrometry provides information on the molecular weight and fragmentation pattern of the molecule, which is useful for identification. The electron ionization (EI) mass spectrum shows characteristic fragments for the compound.[\[6\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are provided below.

This protocol outlines the measurement of the specific rotation of **L-Menthyl acetate** using a polarimeter.

Workflow for Determination of Optical Rotation



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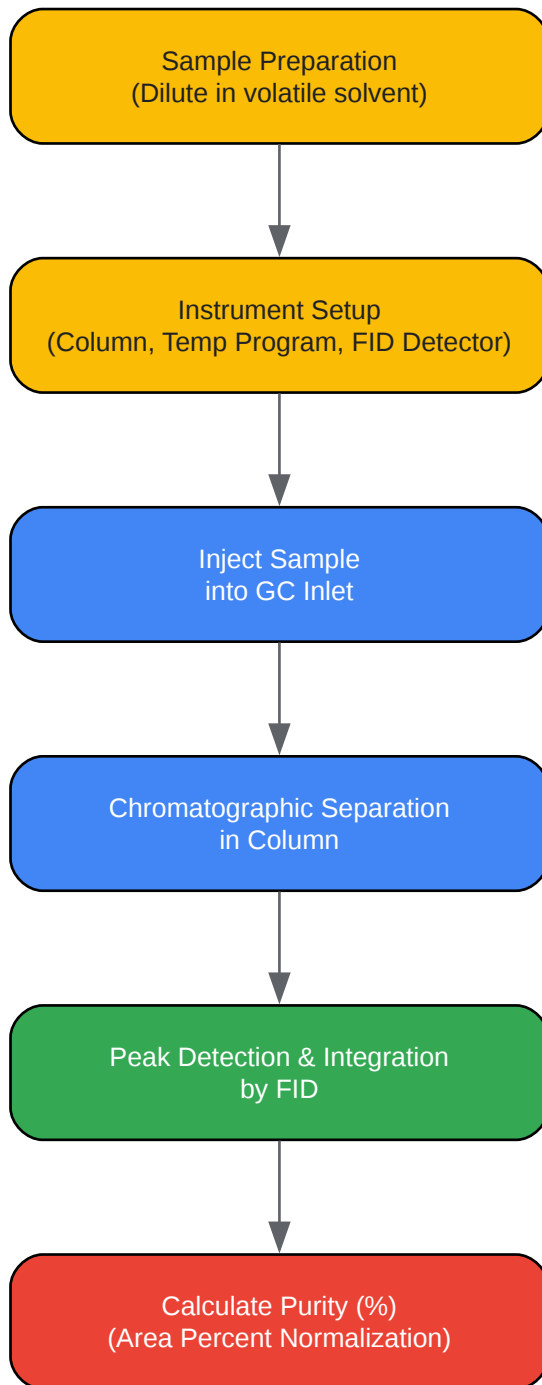
A diagram illustrating the experimental workflow for polarimetry.

Methodology:

- Principle: Optically active substances rotate the plane of polarized light. The specific rotation is an intrinsic property and is calculated from the observed rotation using Biot's Law: $[\alpha] = \alpha / (l * c)$, where α is the observed rotation, l is the path length in decimeters (dm), and c is the concentration in g/mL.
- Apparatus: Polarimeter, volumetric flasks, analytical balance, polarimeter cell (typically 1 dm).
- Procedure:
 - Sample Preparation: Accurately weigh a quantity of **L-Menthyl acetate** and dissolve it in a suitable solvent (e.g., ethanol or benzene) in a volumetric flask to a known concentration (c).
 - Instrument Calibration: Turn on the polarimeter and allow the light source (typically a sodium D-line lamp, 589 nm) to stabilize. Fill the polarimeter cell with the pure solvent, ensure no air bubbles are present, and place it in the instrument. Adjust the analyzer until the field of view is at its minimum intensity and set this reading to zero.
 - Measurement: Empty the cell, rinse it with the sample solution, and then fill it with the sample solution, again avoiding air bubbles. Place the cell in the polarimeter and measure the observed angle of rotation (α). Note the temperature.
 - Calculation: Use the recorded α , the known path length (l), and concentration (c) to calculate the specific rotation $[\alpha]$.

This protocol describes a general method for assessing the purity of a **L-Menthyl acetate** sample.

General Workflow for GC Purity Analysis



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A diagram of the general workflow for purity analysis by Gas Chromatography.

Methodology:

- Principle: Gas chromatography separates volatile compounds based on their differential partitioning between a gaseous mobile phase and a liquid or solid stationary phase. A Flame Ionization Detector (FID) generates a signal proportional to the amount of organic analyte, allowing for quantification.[12] Purity is often determined by area percent normalization.[13]
- Apparatus: Gas chromatograph with a Flame Ionization Detector (FID), appropriate capillary column (e.g., a polar column like HP-INNOWax), autosampler or manual syringe, data acquisition system.[14]
- Procedure:
 - Sample Preparation: Prepare a dilute solution of **L-Menthyl acetate** (e.g., 1% w/v) in a high-purity volatile solvent like hexane or ethanol.
 - Instrumental Conditions (Typical):
 - Injector: Split/splitless inlet, 250 °C, split ratio 50:1.
 - Carrier Gas: Helium or Nitrogen at a constant flow rate.
 - Oven Program: Start at a lower temperature (e.g., 80 °C), hold for 1-2 minutes, then ramp at 10 °C/min to a final temperature (e.g., 220 °C) and hold.
 - Detector (FID): 270 °C.
 - Analysis: Inject a small volume (e.g., 1 µL) of the prepared sample. Record the resulting chromatogram.
 - Data Analysis: Integrate the area of all peaks in the chromatogram, excluding the solvent peak. Calculate the purity by dividing the peak area of **L-Menthyl acetate** by the total area of all peaks and multiplying by 100.[13]
- Principle: The refractive index of a substance is the ratio of the speed of light in a vacuum to its speed in that substance. It is a characteristic constant that depends on temperature and the wavelength of light.[15]

- Apparatus: Abbe refractometer, constant temperature water bath, light source (sodium D-line), dropper.
- Procedure:
 - Calibration: Calibrate the instrument using a standard of known refractive index, such as distilled water (n_D at 20°C \approx 1.3330). Circulate water from the bath through the refractometer to maintain a constant temperature (e.g., 20 °C).[16][17]
 - Measurement: Open the prisms of the refractometer and clean them with a soft tissue and ethanol. Apply a few drops of the **L-Menthyl acetate** sample onto the lower prism and close it firmly.[18]
 - Reading: Look through the eyepiece and turn the adjustment knob until the boundary between the light and dark fields is sharp and centered on the crosshairs. If color fringing is observed, adjust the compensator to remove it. Read the refractive index from the scale.[19]
- Principle: Density is the mass of a substance per unit volume (g/cm^3 or g/mL). A pycnometer is a flask with a precisely known volume used for accurate density measurements of liquids. [20][21]
- Apparatus: Pycnometer (with capillary stopper), analytical balance, constant temperature water bath.
- Procedure:
 - Mass of Empty Pycnometer: Thoroughly clean and dry the pycnometer and its stopper, then accurately weigh it (m_1).[22]
 - Mass of Pycnometer with Water: Fill the pycnometer with distilled water, insert the stopper (excess water will exit through the capillary), and equilibrate in a water bath at a specific temperature (e.g., 20 °C). Dry the exterior and weigh it (m_2).[22][23]
 - Mass of Pycnometer with Sample: Empty and dry the pycnometer, then fill it with **L-Menthyl acetate**. Equilibrate to the same temperature, dry the exterior, and weigh it (m_3). [23]

- Calculation:
 - Mass of water = $m_2 - m_1$
 - Volume of pycnometer = (Mass of water) / (Density of water at the measurement temperature)
 - Mass of sample = $m_3 - m_1$
 - Density of sample = (Mass of sample) / (Volume of pycnometer)
- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[24][25]
- Apparatus: Thiele tube or distillation apparatus, thermometer, heating mantle or oil bath.[24]
- Procedure (Simple Distillation):
 - Place a volume of **L-Menthyl acetate** (e.g., 10 mL) in a small distillation flask with a few boiling chips.
 - Set up a simple distillation apparatus with a condenser and receiving flask.
 - Position a thermometer so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.[26]
 - Heat the flask gently. The liquid will begin to boil and its vapor will rise and condense.[27]
 - The boiling point is the stable temperature reading on the thermometer when the vapor is continuously condensing and dripping into the condenser. Record the temperature range over which the liquid distills.[26]

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